

A Comprehensive Technical Guide to Ditungsten Zirconium Octaoxide (W_2ZrO_8)

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Compound of Interest

Compound Name: *Ditungsten zirconium octaoxide*

Cat. No.: *B101891*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **ditungsten zirconium octaoxide**, also known as zirconium tungstate. The information presented herein is intended to support research and development activities by providing key data on its chemical properties, synthesis, and applications.

Core Chemical and Physical Properties

Ditungsten zirconium octaoxide is an inorganic compound with the chemical formula W_2ZrO_8 . It is also referred to as zirconium tungstate, with the formula $Zr(WO_4)_2$.^{[1][2]} It is recognized for its unique thermal and dielectric properties.

A summary of its key quantitative data is presented below:

Property	Value
Molecular Formula	W ₂ ZrO ₈
Molecular Weight	586.9 g/mol
CAS Number	16853-74-0
Appearance	Powder[1]
Coefficient of Thermal Expansion	-6.3 x 10 ⁻⁶ K ⁻¹ [1]
Purity (typical)	99.7% (metals basis)[3]

Note: The molecular weight is calculated based on the standard atomic weights of its constituent elements.

The calculation of the molecular weight is based on the following atomic weights:

- Tungsten (W): 183.84 u[4][5]
- Zirconium (Zr): 91.224 u[6][7]
- Oxygen (O): 15.999 u[8][9]

Calculation: $(2 \times 183.84) + 91.224 + (8 \times 15.999) = 367.68 + 91.224 + 127.992 = 586.896$ g/mol

This value is consistent with the referenced literature.[1][10]

Experimental Protocols: Synthesis of Zirconium Tungstate

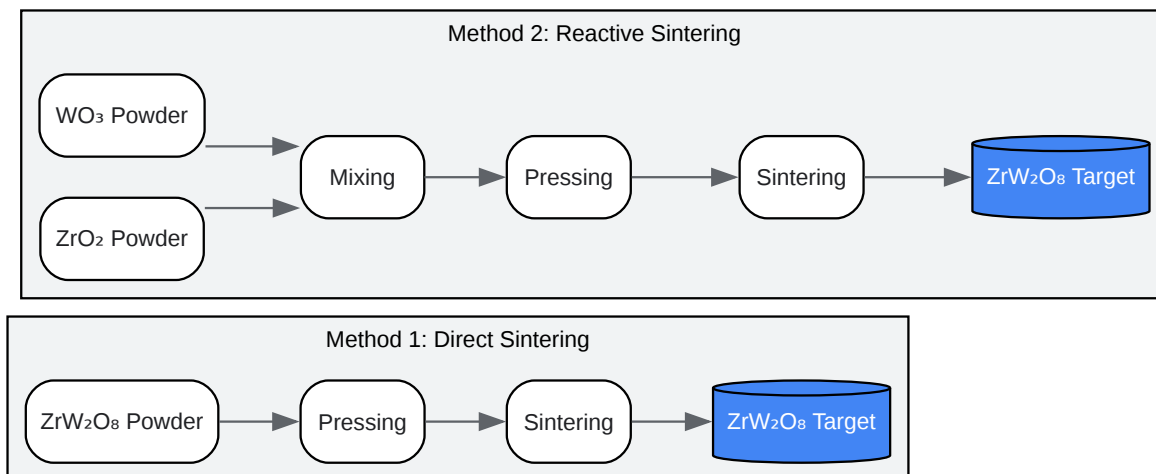
While detailed experimental protocols for drug development applications are not prevalent for this inorganic compound, a common application in materials science is the fabrication of sputtering targets for thin-film deposition. The following outlines the general methodologies for preparing materials for such processes.

Objective: To prepare a zirconium tungstate target for use in physical vapor deposition (sputtering) to create thin films.

Methodologies:

- Direct Sintering of Pre-synthesized Powder:
 - Starting Material: Pure, pre-synthesized ZrW_2O_8 powder.
 - Process: The powder is uniaxially and/or isostatically pressed into a dense pellet (the "green body"). This is followed by sintering at elevated temperatures in a controlled atmosphere to achieve the desired density and microstructure for the sputtering target.
- Reactive Sintering of Oxide Precursors:
 - Starting Materials: Zirconium dioxide (ZrO_2) and tungsten trioxide (WO_3) powders.
 - Process: The oxide powders are mixed in a stoichiometric or near-stoichiometric ratio. For instance, a molar ratio of $n(\text{WO}_3):n(\text{ZrO}_2)$ of 2.8:1 may be used to compensate for differing sputtering yields. The mixed powders are then pressed and sintered. During sintering, the oxides react to form the desired ZrW_2O_8 phase.
- Co-sputtering from Separate Targets:
 - Process: Instead of a single composite target, separate targets of ZrO_2 and WO_3 are used. The sputtering process is alternated between the two targets, or they are sputtered simultaneously, to deposit a mixed film on the substrate. The film composition is controlled by adjusting the relative sputtering times or power applied to each target.

A visual representation of a generalized synthesis workflow is provided in the diagram below.



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Diagram 1: Generalized workflows for the synthesis of zirconium tungstate sputtering targets.

Applications and Relevance to Research

Zirconium tungstate is primarily known for its unusual property of negative thermal expansion, meaning it contracts when heated over a wide temperature range (0.3 to 1050 K).^[1] This makes it a valuable material in applications requiring thermal stability.

Key Applications:

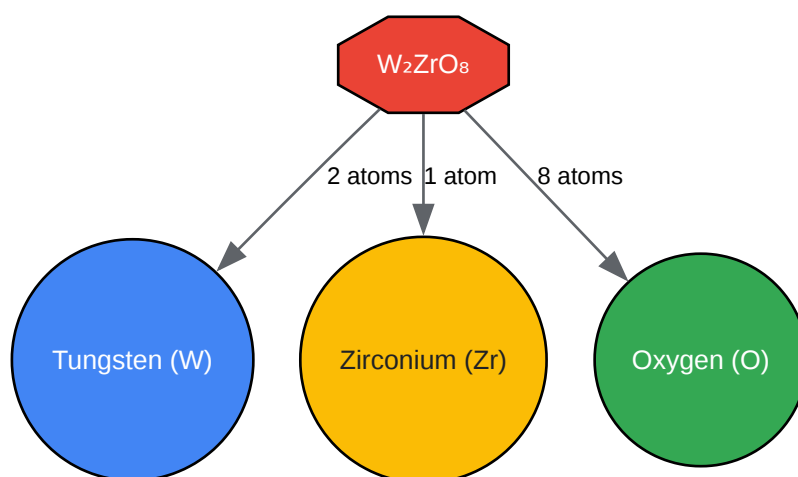
- **Composites:** It is used as a filler in metal matrix, ceramic matrix, and polymer composites to control the overall thermal expansion of the material.^[1]
- **Dielectric Materials:** Due to its excellent dielectric properties, it finds use in ceramic capacitors, microwave ceramics, and filters.^[1]
- **Catalysis:** It can be used as a superacid catalyst in hydrocarbon isomerization and the esterification of waste acid oil.^[3]
- **Optical and Luminescent Materials:** It has applications in the performance improvement of optical catalysts and luminescent materials.^[1]

While direct applications in drug development are not documented, its use in creating stable substrates and components for analytical instrumentation could be of indirect relevance to the field. There is no known biological role for zirconium, and it is considered to have low toxicity.[7]
[11]

Signaling Pathways and Biological Interactions

Currently, there is no evidence to suggest that **ditungsten zirconium octaoxide** is involved in biological signaling pathways. As an inert inorganic ceramic material, it is not expected to have specific interactions with biological systems in the manner of a pharmaceutical compound. Research on this material is firmly rooted in materials science and chemistry.

The logical relationship of its composition is straightforward and can be visualized as follows:



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Diagram 2: Molecular composition of **ditungsten zirconium octaoxide**.

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References

- 1. ncelements.com [ncelements.com]

- 2. Zirconium tungstate | 16853-74-0 [chemicalbook.com]
- 3. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 4. americanelements.com [americanelements.com]
- 5. Atomic Weight of Tungsten | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. Atomic Weights and Isotopic Compositions for Zirconium [physics.nist.gov]
- 7. byjus.com [byjus.com]
- 8. Oxygen - Wikipedia [en.wikipedia.org]
- 9. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 10. 16853-74-0 CAS MSDS (Zirconium tungstate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 11. Zirconium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
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